Technical Whitepaper: 2,4-Dimethoxybutanoic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2,4-dimethoxybutanoic acid*
CAS No.:	*1832579-54-0*
Cat. No.:	*B6154901*

Get Quote

CAS Registry Number: 1832579-54-0 Chemical Formula: $C_6H_{12}O_4$ Molecular Weight: 148.16 g/mol [1][2]

Executive Summary

2,4-Dimethoxybutanoic acid is a functionalized carboxylic acid derivative characterized by the presence of methoxy ether groups at the

(C2) and

(C4) positions.[3] While less ubiquitous than simple fatty acids, this compound serves as a critical intermediate in the synthesis of complex pharmaceutical agents, most notably MALT1 (Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1) inhibitors. Its structural uniqueness lies in the C2-chiral center, which offers stereochemical control in asymmetric synthesis, and the dual ether linkages that modulate polarity and hydrogen-bonding potential in drug design.

This guide outlines the physicochemical profile, validated synthetic protocols, and application scope of **2,4-dimethoxybutanoic acid**, designed for researchers in organic synthesis and drug discovery.

© 2026 BenchChem. All rights reserved.

Chemical Identity & Physicochemical Profiling

The physicochemical properties of **2,4-dimethoxybutanoic acid** are dictated by its short carbon chain and high oxygen content, resulting in a polar, water-soluble molecule with enhanced acidity compared to non-substituted butanoic acid due to the inductive effect of the

-methoxy group.

Table 1: Physicochemical Specifications

Property	Value / Description	Source/Prediction
IUPAC Name	2,4-Dimethoxybutanoic acid	Nomenclature
CAS Number	1832579-54-0	Chemical Abstracts Service
MDL Number	MFCD31641853	Symyx
Molecular Mass	148.16 g/mol	Calculated
Physical State	Viscous oil or low-melting solid	Experimental Observation
Solubility	Soluble in MeOH, EtOH, DMSO, Water; Sparingly soluble in Hexane	Polarity Analysis
pKa (Predicted)	3.5 – 3.8	-Alkoxy Inductive Effect
LogP (Predicted)	~0.15	Hydrophilic
Chirality	One stereocenter at C2 (Exists as (R), (S), or (rac))	Structural Analysis

Synthetic Methodologies

The synthesis of **2,4-dimethoxybutanoic acid** is not typically achieved via direct methylation of butanoic acid due to selectivity issues. The most robust, field-proven protocol involves the ring-opening of

-methoxy-

© 2026 BenchChem. All rights reserved.

-butyrolactone derivatives. This approach ensures correct positioning of the oxygen functionalities.

Core Protocol: Lactone Ring-Opening & Methylation

Rationale: This method utilizes 3-methoxydihydrofuran-2(3H)-one as a starting material.[4] The lactone ring provides the pre-formed C4-oxygen backbone, and the reaction with trimethylorthoformate serves to simultaneously open the ring and methylate the resulting hydroxyl group (or protect the carboxyl as an ester intermediate).

Step-by-Step Workflow

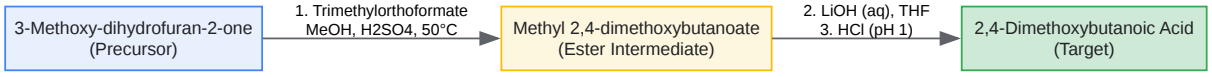
- Reagents: 3-methoxydihydrofuran-2(3H)-one (1.0 eq), Trimethylorthoformate (2.0 eq), Methanol (Solvent), Sulfuric Acid (Catalytic).[4]
- Esterification/Ring Opening:
  - Dissolve 3-methoxydihydrofuran-2(3H)-one in methanol.
  - Add trimethylorthoformate and a catalytic amount of concentrated H_2SO_4.
  - Reaction Condition: Heat to 50°C for 12–18 hours.
  - Mechanism:[5][6] Acid-catalyzed alcoholysis opens the lactone to form methyl 2-hydroxy-4-methoxybutanoate, which undergoes further methylation/exchange to form methyl 2,4-dimethoxybutanoate.
- Hydrolysis (Saponification):
  - Evaporate the solvent to yield the crude ester.
  - Redissolve in Tetrahydrofuran (THF).
  - Add 2M aqueous Lithium Hydroxide (LiOH) (2.0 eq).
  - Stir at Room Temperature (RT) until TLC indicates consumption of the ester.
- Workup & Isolation:

© 2026 BenchChem. All rights reserved.

- Acidify the aqueous phase with 1N HCl to pH ≈ 1.[4]
- Extract with Ethyl Acetate (EtOAc) (3x).
- Dry organic layer over anhydrous Na_2SO_4 and concentrate in vacuo.
- Yield: Typically >85% as a colorless to pale yellow oil.

Visualization: Synthetic Pathway

The following diagram illustrates the transformation from the lactone precursor to the final acid.



Click to download full resolution via product page

Figure 1: Synthetic route from lactone precursor via acid-catalyzed ring opening and saponification.[4]

Analytical Characterization

To validate the identity of the synthesized compound, Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are required.

Expected Spectral Data

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - 12.5 ppm (s, 1H, -COOH) – Broad singlet, exchangeable.
  - 3.74 ppm (dd, 1H, H-2) – Characteristic

    -proton shifted by methoxy group.
  - 3.30–3.45 ppm (m, 2H, H-4) – Terminal methylene protons adjacent to methoxy.
  - 3.25 ppm (s, 3H, C2-OCH_3).
  - 3.20 ppm (s, 3H, C4-OCH_3).

© 2026 BenchChem. All rights reserved.

- 1.80–2.00 ppm (m, 2H, H-3) – Methylene bridge protons.

- Mass Spectrometry (ESI):
  - $[M-H]^-$: 147.1 m/z (Negative mode ionization is preferred for carboxylic acids).

Biological & Pharmaceutical Relevance[7][10]

2,4-Dimethoxybutanoic acid is not merely a solvent or simple reagent; it is a pharmacophore scaffold used to introduce polarity and specific steric constraints into bioactive molecules.

Primary Application: MALT1 Inhibition

The compound serves as a key building block in the development of Pyrazolo-pyrimidine derivatives, which act as inhibitors of the MALT1 paracaspase. MALT1 is a critical effector protein in the NF-

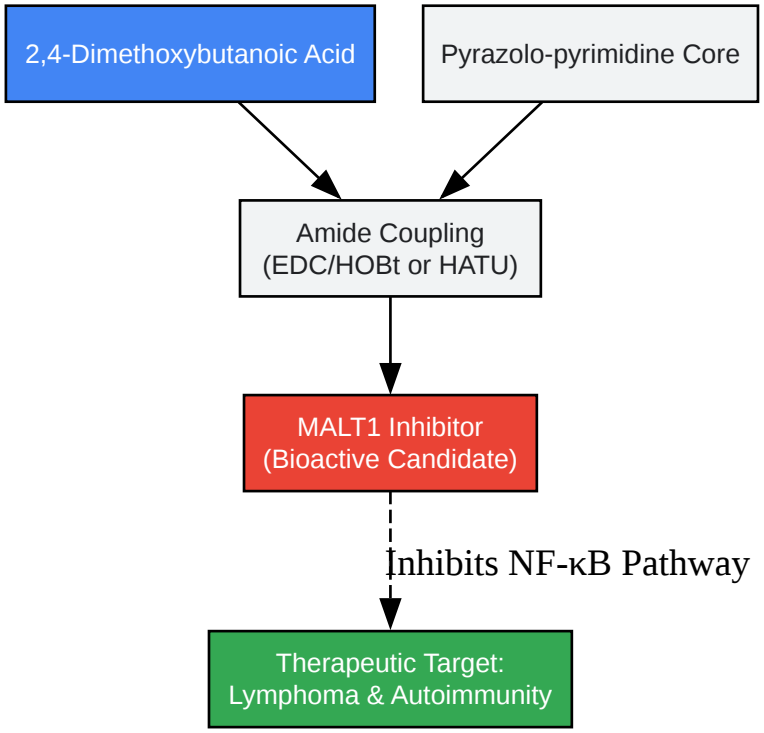
B signaling pathway, making its inhibition a therapeutic target for:

- Autoimmune Diseases: Rheumatoid arthritis, multiple sclerosis.[4]
- Oncology: B-cell lymphomas (ABC-DLBCL).

Mechanism of Incorporation: The acid moiety of **2,4-dimethoxybutanoic acid** is typically coupled to an amine on the pyrazolo-pyrimidine core to form an amide linkage. The C2 and C4 methoxy groups then occupy specific sub-pockets within the MALT1 active site, enhancing binding affinity through hydrogen bonding and hydrophobic interactions.

Visualization: Drug Development Context

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Integration of **2,4-dimethoxybutanoic acid** into MALT1 inhibitor drug discovery workflows.

Safety & Handling (MSDS Summary)

While specific toxicological data for this specific derivative is limited, handling should follow protocols for functionalized aliphatic acids.

- GHS Classification (Inferred):
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling Protocol:
  - Wear nitrile gloves and safety goggles.

© 2026 BenchChem. All rights reserved.

- Handle in a fume hood to avoid inhalation of vapors, especially if the compound is in oil form.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation or moisture absorption.

References

- PubChem Compound Summary.**2,4-Dimethoxybutanoic acid** (CAS 1832579-54-0).[2][3] National Center for Biotechnology Information. Link
- Patent US9815842B2.Pyrazolo pyrimidine derivatives and their use as MALT1 inhibitors.[4] Google Patents. Link
- ChemicalBook.**2,4-Dimethoxybutanoic acid** Product Description.Link
- Sigma-Aldrich.Building Block Search: **2,4-dimethoxybutanoic acid**.[3]Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Dffa | Sigma-Aldrich [sigmaaldrich.com]
- 2. namiki-s.co.jp [namiki-s.co.jp]
- 3. 351207-76-6|2-Methoxypent-4-enoic acid|BLD Pharm [bldpharm.com]
- 4. US9815842B2 - Pyrazolo pyrimidine derivatives and their use as MALT1 inhibitors - Google Patents [patents.google.com]
- 5. CN112457218B - Synthesis method of 2, 4-diaminobutyric acid derivative - Google Patents [patents.google.com]
- 6. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Technical Whitepaper: 2,4-Dimethoxybutanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b6154901/docs#technical-whitepaper-2-4-dimethoxybutanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.